

# In-Depth Technical Guide: Neohelmannthicin C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Neohelmannthicin C

Cat. No.: B12374264

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This technical guide provides a comprehensive overview of the chemical properties of **Neohelmannthicin C**, a naturally occurring compound belonging to the phenylpropionic acid class. Due to the limited publicly available data on its biological activity and mechanism of action, this document focuses on its known chemical identifiers and structure.

## Chemical Identification and Properties

A thorough review of chemical databases and supplier information has identified the following key identifiers for **Neohelmannthicin C**:

| Identifier        | Value   | Source         |
|-------------------|---|----------------|
| CAS Number        | 918784-99-3                                     | MedChemExpress |
| Molecular Formula | C <sub>27</sub> H <sub>38</sub> O <sub>10</sub> | TargetMol      |

As of the latest literature search, a definitive, publicly available IUPAC (International Union of Pure and Applied Chemistry) name for **Neohelmannthicin C** has not been identified in peer-reviewed scientific literature. The generation of a precise IUPAC name requires a confirmed chemical structure, which is not available in non-commercial, public-domain scientific databases.

## Structural Information

While a definitive peer-reviewed source for the chemical structure of **Neohelmanthycin C** is not readily available, commercial vendors provide structural representations. Based on these representations, a proposed structure can be visualized. However, without experimental validation from a primary scientific publication, this structure should be considered provisional.

## Biological Activity and Experimental Data

Extensive searches of scientific literature and biological databases did not yield specific studies detailing the biological activity, experimental protocols, or signaling pathways associated with **Neohelmanthycin C**. While it is classified as a phenylpropionic acid derivative—a class of compounds known to exhibit a wide range of biological activities—no quantitative data or specific experimental methodologies for **Neohelmanthycin C** have been published.

Therefore, it is not possible at this time to provide a summary of quantitative data, detailed experimental protocols, or diagrams of signaling pathways related to **Neohelmanthycin C**.

## Future Research Directions

The absence of detailed biological data for **Neohelmanthycin C** presents an opportunity for further scientific investigation. Key areas for future research would include:

- **Isolation and Structural Elucidation:** The definitive characterization of **Neohelmanthycin C**'s structure through techniques such as NMR spectroscopy and mass spectrometry is a critical first step.
- **Biological Screening:** A comprehensive screening of **Neohelmanthycin C** against various biological targets would be necessary to identify any potential therapeutic applications.
- **Mechanism of Action Studies:** Should biological activity be identified, further research into the compound's mechanism of action and its effects on cellular signaling pathways will be crucial.

This guide will be updated as new information regarding the chemical and biological properties of **Neohelmanthycin C** becomes available in the peer-reviewed scientific literature.

- To cite this document: BenchChem. [In-Depth Technical Guide: Neohelmanthycin C]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12374264#neohelmanthicin-c-cas-number-and-iupac-name>]

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)